

2-phenoxypropanol CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Phenoxypropanol

Cat. No.: B1215183

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Technical Data Sheet: 2-Phenoxypropanol

An In-depth Guide for Researchers and Drug Development Professionals

This document provides core technical data for **2-phenoxypropanol**, a compound relevant in various chemical and pharmaceutical research contexts. The information is presented to support laboratory and development activities.

Chemical Identification and Properties

2-Phenoxypropanol, also known as Propylene Glycol 2-Monophenyl Ether, is a chemical compound with the molecular formula $C_9H_{12}O_2$.^{[1][2]} It is recognized for its use in various industrial and chemical synthesis applications.

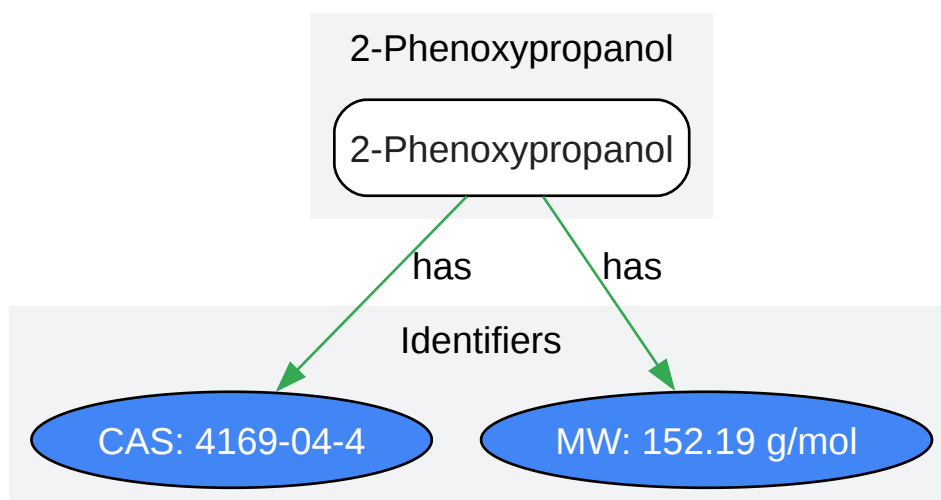
Data Summary

The fundamental quantitative properties of **2-phenoxypropanol** are summarized in the table below for quick reference.

Property	Value	Source
CAS Registry Number	4169-04-4	^{[1][2][3][4][5]}
Molecular Weight	152.19 g/mol	^{[1][5]}
Molecular Formula	$C_9H_{12}O_2$	^{[1][2]}

Logical Data Relationship

The following diagram illustrates the direct relationship between the chemical compound and its primary identifiers.



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Caption: Relationship between **2-Phenoxypropanol** and its key identifiers.

Experimental Protocols

This document serves as a summary of key identifiers. For detailed experimental protocols regarding the determination of physical and chemical properties, researchers should refer to standard analytical methodologies such as those outlined by the National Institute of Standards and Technology (NIST) or in comprehensive chemical databases like PubChem. Mass spectrometry and gas chromatography are commonly employed techniques for its characterization.^[2]

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References

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